

Application Notes and Protocols: Risk Assessment of N-nitroso-desmethyl-cyclobenzaprine

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-nitroso-desmethyl-cyclobenzaprine is a nitrosamine drug substance-related impurity (NDSRI) that can potentially form in pharmaceutical products containing cyclobenzaprine. Nitrosamine impurities are a class of compounds that are of significant concern due to their potential carcinogenic properties. This document provides a comprehensive risk assessment overview, including toxicological data, and detailed protocols for the analytical determination and toxicological evaluation of **N-nitroso-desmethyl-cyclobenzaprine**. These notes are intended to guide researchers, scientists, and drug development professionals in managing the risks associated with this impurity.

Risk Assessment Summary

N-nitroso-desmethyl-cyclobenzaprine is classified as a Potency Category 1 nitrosamine impurity according to the US FDA's Carcinogenic Potency Categorization Approach (CPCA).^[1]

[2][3][4][5] This classification places it in the highest risk category for carcinogenic potential among nitrosamines. Consequently, a stringent acceptable intake (AI) limit has been established to ensure patient safety. The primary mechanism of toxicity for nitrosamines involves metabolic activation by cytochrome P450 enzymes to form reactive electrophilic species that can alkylate DNA, leading to mutations and potentially initiating carcinogenesis.[6][7]

Formation: This impurity can form during the synthesis of the active pharmaceutical ingredient (API), in the final drug product formulation, or during storage if sources of nitrites and the secondary amine precursor (desmethyl-cyclobenzaprine) are present under favorable conditions.[8]

Regulatory Landscape: Global regulatory agencies, including the US FDA and the European Medicines Agency (EMA), have issued guidance documents emphasizing the need for manufacturers to conduct risk assessments for nitrosamine impurities in all pharmaceutical products.[9][10][11][12] Where a risk is identified, confirmatory testing using sensitive and validated analytical methods is required.

Quantitative Toxicological Data

Due to the limited availability of specific toxicological studies on **N-nitroso-desmethyl-cyclobenzaprine**, the table below summarizes the established regulatory limit and classification. For context, toxicological data for the parent drug, cyclobenzaprine, is also provided.

Table 1: Toxicological and Regulatory Data for **N-nitroso-desmethyl-cyclobenzaprine**

Parameter	Value	Reference
N-nitroso-desmethyl-cyclobenzaprine		
Acceptable Intake (AI) Limit	26.5 ng/day	[8][13][14]
Carcinogenic Potency Category	Category 1 (Highest Potency)	[8][14]
Oral LD50 (Rodent)	Data not available	
No-Observed-Adverse-Effect-Level (NOAEL)	Data not available	
Cyclobenzaprine (Parent Drug)		
Oral LD50 (Mouse)	Approximately 338 mg/kg	
Oral LD50 (Rat)	Approximately 425 mg/kg	

Experimental Protocols

Analytical Detection: LC-MS/MS Method for Quantification

This protocol describes a representative Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the sensitive quantification of **N-nitroso-desmethyl-cyclobenzaprine** in pharmaceutical drug substances and products. This method is based on established protocols for other nitrosamine impurities and should be validated for its intended use.[15][16][17]

Objective: To develop a sensitive and specific method for the quantification of **N-nitroso-desmethyl-cyclobenzaprine**.

Materials:

- **N-nitroso-desmethyl-cyclobenzaprine** reference standard
- Cyclobenzaprine API or drug product

- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (ultrapure)
- LC-MS/MS system with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid and 5 mM Ammonium Formate in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile/Methanol (50:50, v/v)
- Gradient: 5% B to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L

Mass Spectrometry Conditions (Multiple Reaction Monitoring - MRM):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Precursor Ion (Q1): $[M+H]^+$ for **N-nitroso-desmethyl-cyclobenzaprine** (m/z 291.1)
- Product Ions (Q3): To be determined by infusion of the reference standard. At least two product ions should be monitored for confirmation.
- Collision Energy and other MS parameters: Optimize for maximum sensitivity and specificity.

Sample Preparation:

- Accurately weigh and dissolve the cyclobenzaprine API or powdered drug product in a suitable solvent (e.g., methanol or a mixture of methanol and water).
- The final concentration should be such that the expected level of the impurity falls within the calibration curve range.
- Vortex and sonicate to ensure complete dissolution.
- Centrifuge or filter the sample to remove any undissolved excipients.
- Dilute the supernatant/filtrate as necessary before injection.

Calibration and Quantification:

- Prepare a stock solution of the **N-nitroso-desmethyl-cyclobenzaprine** reference standard.
- Perform serial dilutions to prepare a series of calibration standards in the expected concentration range (e.g., 0.05 to 50 ng/mL).
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Quantify the amount of **N-nitroso-desmethyl-cyclobenzaprine** in the sample by comparing its peak area to the calibration curve.

Genotoxicity Assessment: Bacterial Reverse Mutation (Ames) Test

This protocol is based on the OECD Guideline for the Testing of Chemicals, No. 471.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) For nitrosamines, enhanced testing conditions are recommended.

Objective: To evaluate the mutagenic potential of **N-nitroso-desmethyl-cyclobenzaprine** by its ability to induce reverse mutations in amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli*.

Materials:

- Salmonella typhimurium strains (TA98, TA100, TA1535, TA1537)
- Escherichia coli strain (WP2 uvrA)
- **N-nitroso-desmethyl-cyclobenzaprine**
- Liver S9 fraction from Aroclor 1254-induced rats or hamsters for metabolic activation
- Cofactor solution (NADP, G6P)
- Minimal glucose agar plates
- Top agar
- Positive and negative controls

Procedure:

- Dose Range Finding: Perform a preliminary experiment to determine the appropriate concentration range of the test substance. The highest concentration should not be cytotoxic.
- Main Experiment (with and without S9 activation): a. Prepare fresh bacterial cultures. b. For the assay with metabolic activation, prepare the S9 mix containing the S9 fraction and cofactor solution. c. In separate tubes, add the test substance at various concentrations, the bacterial culture, and either buffer (for the non-activated assay) or the S9 mix. d. Pre-incubate the mixture at 37°C for 20-30 minutes. e. Add molten top agar to each tube, mix, and pour onto minimal glucose agar plates. f. Incubate the plates at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies on each plate.
- Data Analysis: A positive result is indicated by a concentration-dependent increase in the number of revertant colonies and/or a reproducible increase at one or more concentrations, as compared to the negative control.

Genotoxicity Assessment: In Vitro Mammalian Cell Micronucleus Test

This protocol is based on the OECD Guideline for the Testing of Chemicals, No. 487.[23][24][25][26][27]

Objective: To assess the clastogenic and aneugenic potential of **N-nitroso-desmethyl-cyclobenzaprime** in cultured mammalian cells by measuring the frequency of micronuclei.

Materials:

- Mammalian cell line (e.g., human peripheral blood lymphocytes, TK6, or CHO cells)
- **N-nitroso-desmethyl-cyclobenzaprime**
- Liver S9 fraction for metabolic activation (if required)
- Culture medium and supplements
- Cytochalasin B (to block cytokinesis)
- Fixative (e.g., methanol:acetic acid)
- Staining solution (e.g., Giemsa or a fluorescent DNA stain)
- Positive and negative controls

Procedure:

- Cell Culture and Treatment: a. Culture the cells to an appropriate density. b. Treat the cells with various concentrations of **N-nitroso-desmethyl-cyclobenzaprime**, with and without metabolic activation (S9). c. Include positive and negative controls in parallel.
- Cytokinesis Block: Add Cytochalasin B to the culture medium to allow for the accumulation of binucleated cells. The timing of addition and the duration of treatment will depend on the cell cycle length.
- Harvesting and Slide Preparation: a. Harvest the cells by centrifugation. b. Treat with a hypotonic solution. c. Fix the cells using a suitable fixative. d. Drop the cell suspension onto clean microscope slides and allow to air dry.

- Staining and Scoring: a. Stain the slides with a DNA-specific stain. b. Score at least 2000 binucleated cells per concentration for the presence of micronuclei.
- Data Analysis: A positive result is characterized by a significant, dose-dependent increase in the frequency of micronucleated cells. Cytotoxicity should also be assessed.

Carcinogenicity Assessment: Rodent Carcinogenicity Study

This protocol is a general guideline based on the principles outlined in the ICH S1B(R1) guideline.[\[9\]](#)[\[10\]](#)[\[28\]](#)

Objective: To evaluate the carcinogenic potential of **N-nitroso-desmethyl-cyclobenzaprine** following long-term administration to rodents.

Animals:

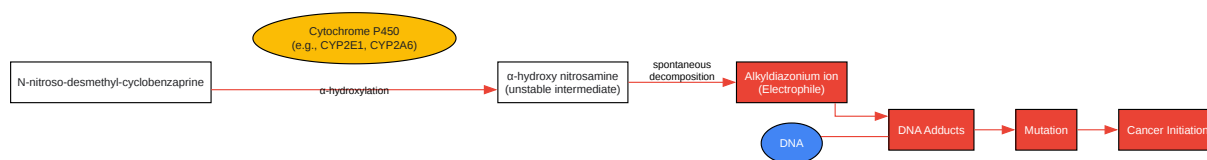
- Two rodent species (e.g., rats and mice). The use of a transgenic mouse model (e.g., rasH2) for a shorter duration study (6 months) may be considered.

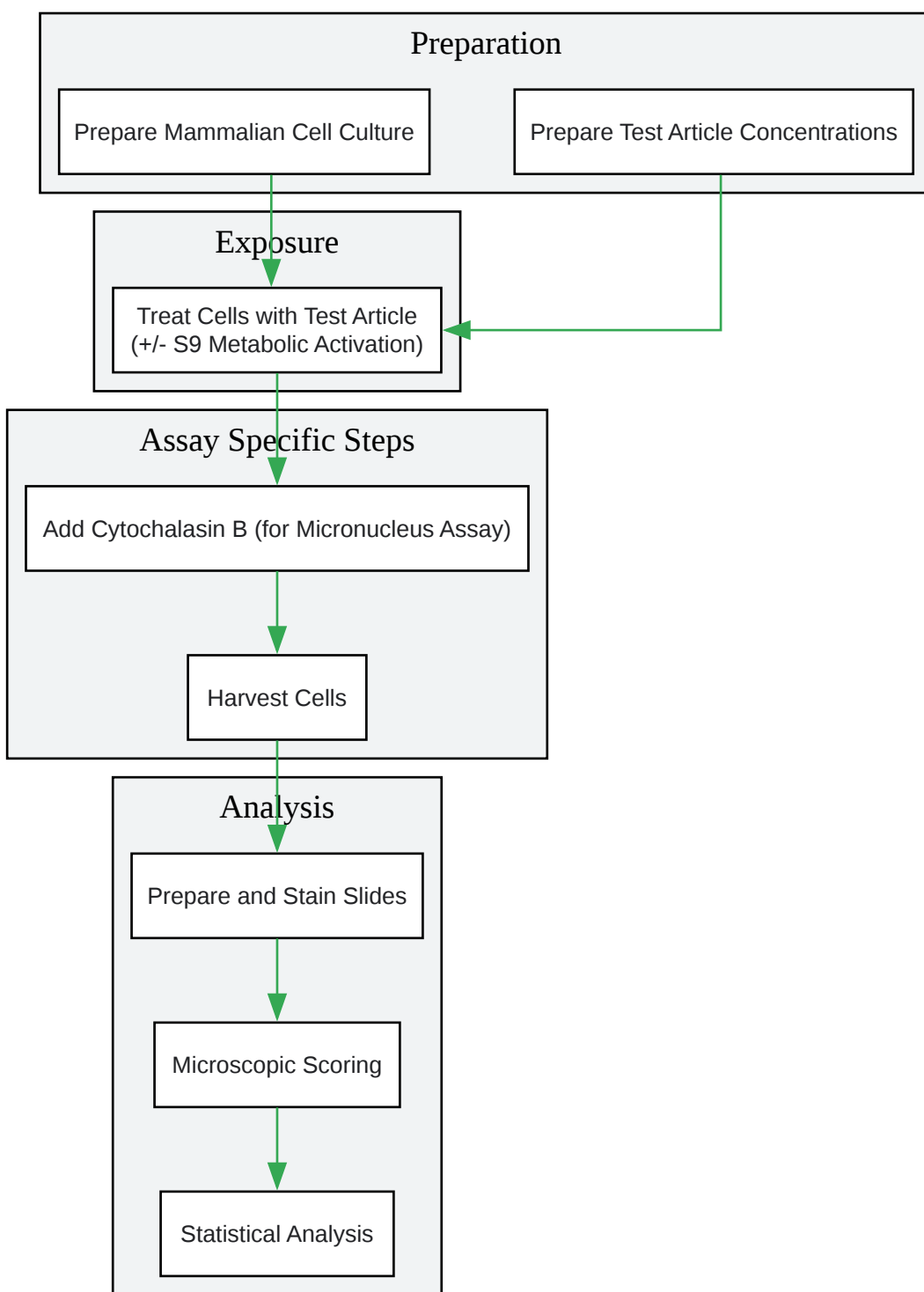
Study Design:

- Dose Selection: Based on data from sub-chronic toxicity studies, select at least three dose levels plus a concurrent control group. The highest dose should be the maximum tolerated dose (MTD) or a limit dose.
- Administration: Administer **N-nitroso-desmethyl-cyclobenzaprine** to the animals daily for the majority of their lifespan (e.g., 24 months for rats, 18-24 months for mice). The route of administration should be relevant to human exposure (typically oral).
- In-life Observations: Conduct regular clinical observations, body weight measurements, and food consumption monitoring.
- Terminal Procedures: a. At the end of the study, perform a complete necropsy on all animals. b. Collect a comprehensive set of tissues and organs. c. Preserve tissues in a suitable fixative.

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Caption: Risk assessment workflow for **N-nitroso-desmethyl-cyclobenzaprine**.





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References

- 1. [fda.gov](https://www.fda.gov) [fda.gov]
- 2. An automated carcinogenic potency categorization approach for nitrosamine drug substance-related impurities - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. US FDA: Carcinogenic Potency Categorization Approach for Nitrosamine Impurities - ECA Academy [gmp-compliance.org]
- 4. What is the CPCA Category for Nitrosamine? - Zamann Pharma Support GmbH [zamann-pharma.com]
- 5. Determining recommended acceptable intake limits for N-nitrosamine impurities in pharmaceuticals: Development and application of the Carcinogenic Potency Categorization Approach (CPCA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. N-Nitroso Desmethyl Cyclobenzaprine | Manasa Life Sciences [manasalifesciences.com]
- 9. ICH guideline S1B(R1) on testing for carcinogenicity of pharmaceuticals - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 10. Updated ICH Guidance Opens the Door to Forego Two-Year Rat Carcinogenicity Study, Enabling Six-Month Testing for More Compounds | Taconic Biosciences [taconic.com]
- 11. [fda.gov](https://www.fda.gov) [fda.gov]
- 12. ICH S1 prospective evaluation study and weight of evidence assessments: commentary from industry representatives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. New paper - Use of molar, instead of weight-based, safety limits - New Scientific Knowledge & Development - Nitrosamines Exchange [nitrosamines.usp.org]
- 14. veeprho.com [veeprho.com]
- 15. documents.thermofisher.com [documents.thermofisher.com]

- 16. A comprehensive LC-UHPLC-MS/MS method for the monitoring of N-nitrosamines in lipophilic drugs: A case study with rifampicin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. lcms.cz [lcms.cz]
- 18. nib.si [nib.si]
- 19. nucro-technics.com [nucro-technics.com]
- 20. OECDGenetic Toxicology Studies - Study Design of Bacterial Reverse Mutation Test (Ames Test) (OECD 471) 209 - Tox Lab [toxlab.co]
- 21. OECD 471 Ames Test | Regulatory Genotoxicity Studies | Gentronix [gentronix.co.uk]
- 22. vivotecnia.com [vivotecnia.com]
- 23. criver.com [criver.com]
- 24. Adapting the in vitro micronucleus assay (OECD Test Guideline No. 487) for testing of manufactured nanomaterials: recommendations for best practices - PMC [pmc.ncbi.nlm.nih.gov]
- 25. insights.inotiv.com [insights.inotiv.com]
- 26. oecd.org [oecd.org]
- 27. researchgate.net [researchgate.net]
- 28. database.ich.org [database.ich.org]
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